

Structure and IUPAC name of 2-Bromo-5-methylthiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylthiophene

Cat. No.: B1266114

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-5-methylthiophene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-5-methylthiophene is a substituted heterocyclic compound widely utilized as a versatile building block in organic synthesis. Its unique structure, featuring a thiophene ring functionalized with both a reactive bromine atom and a methyl group, makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and materials for organic electronics.[1][2][3] The bromine atom serves as an excellent leaving group for various cross-coupling reactions, enabling the construction of complex molecular architectures.[2] This guide provides a comprehensive overview of its structure, properties, synthesis, and key applications, supported by detailed experimental protocols and data presented for clarity and practical use in a research and development setting.

Structure and Nomenclature

The core structure of **2-Bromo-5-methylthiophene** consists of a five-membered thiophene ring. A bromine atom is substituted at the 2-position, and a methyl group is at the 5-position.

- IUPAC Name: **2-bromo-5-methylthiophene**[4]
- Molecular Formula: C_5H_5BrS [1][4][5]

- Canonical SMILES: CC1=CC=C(S1)Br[\[1\]](#)[\[4\]](#)
- InChI Key: ACDLOOGOFKSUPO-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	765-58-2	[1] [4] [5]
EC Number	212-151-1	[4] [5]
PubChem CID	69831	[4]
Molecular Weight	177.06 g/mol	[4] [5]
Exact Mass	175.92953 Da	[1] [4]

Physicochemical and Spectroscopic Properties

2-Bromo-5-methylthiophene is typically a colorless to yellow liquid with a strong odor.[\[1\]](#) It is sparingly soluble in water but miscible with many organic solvents.[\[1\]](#)

Table 2: Physical and Chemical Properties

Property	Value	Conditions	Source(s)
Appearance	Colorless to yellow liquid	Ambient	[1]
Density	1.552 g/mL	at 25 °C	[5] [6]
Boiling Point	65 °C	at 15 mmHg	[5] [6]
Refractive Index	1.569	n ₂₀ /D	[5] [6]
Flash Point	78.3 °C (172.9 °F)	Closed cup	[5]
Water Solubility	0.39 g/L	at 20 °C	[1]

Table 3: Spectroscopic Data Summary

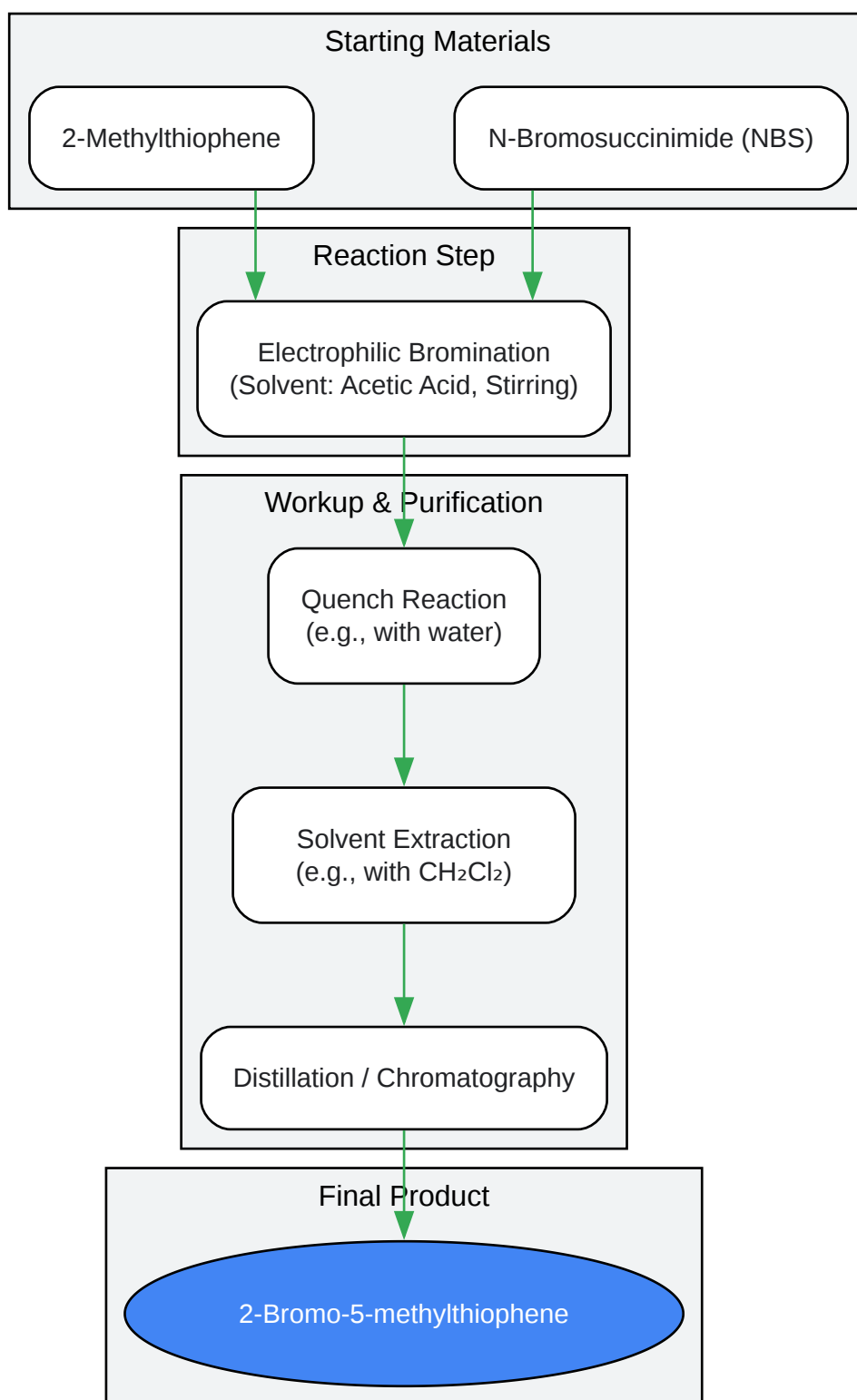
Spectroscopic data is crucial for the structural confirmation and purity assessment of **2-Bromo-5-methylthiophene**. Experimental spectra are available through various databases.

Spectroscopy Type	Database / Source	Remarks
FTIR	SpectraBase, PubChem	Data available from neat or thin-film samples. [4] [7]
Raman	PubChem	FT-Raman spectrum available. [4]
NMR	PubChem (via NMRShiftDB)	Proton (^1H) and Carbon (^{13}C) NMR data are available for structural elucidation. [4]
Mass Spec	NIST Mass Spectrometry Data Center	Mass spectral data for molecular weight confirmation. [4]

Synthesis and Reactions

Synthesis Workflow

A common and effective method for the synthesis of **2-Bromo-5-methylthiophene** is the electrophilic bromination of 2-methylthiophene using a brominating agent such as N-Bromosuccinimide (NBS). The reaction is typically carried out in a suitable solvent like acetic acid or a chlorinated solvent.

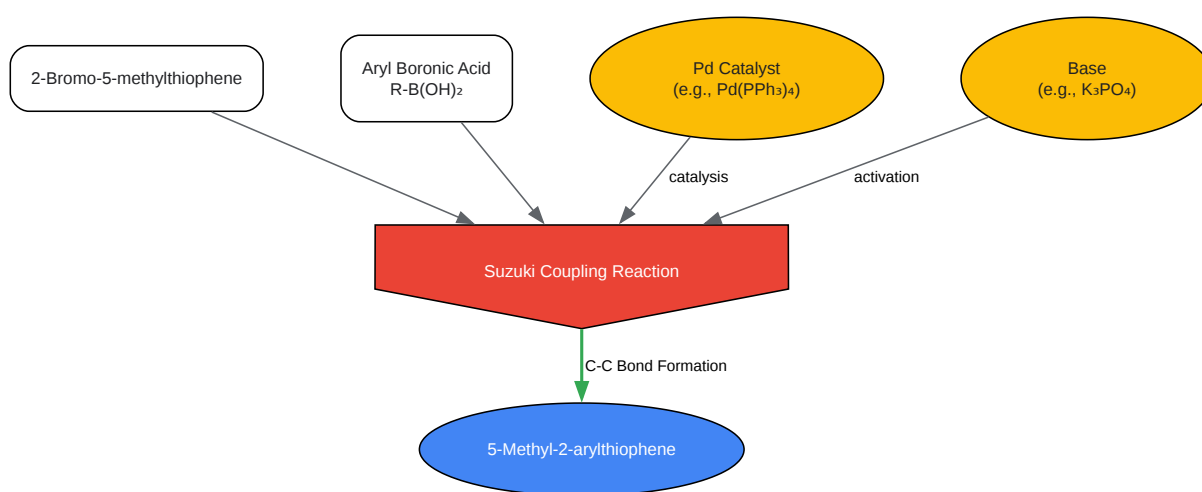


[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Bromo-5-methylthiophene**.

Role in Cross-Coupling Reactions

2-Bromo-5-methylthiophene is a key substrate for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Negishi couplings.^[2] These reactions are fundamental for creating C-C bonds, enabling the synthesis of complex conjugated molecules used in materials science and medicinal chemistry.^{[2][3]}



[Click to download full resolution via product page](#)

Caption: Role in Suzuki cross-coupling reactions.

Experimental Protocols

Synthesis Protocol (Illustrative)

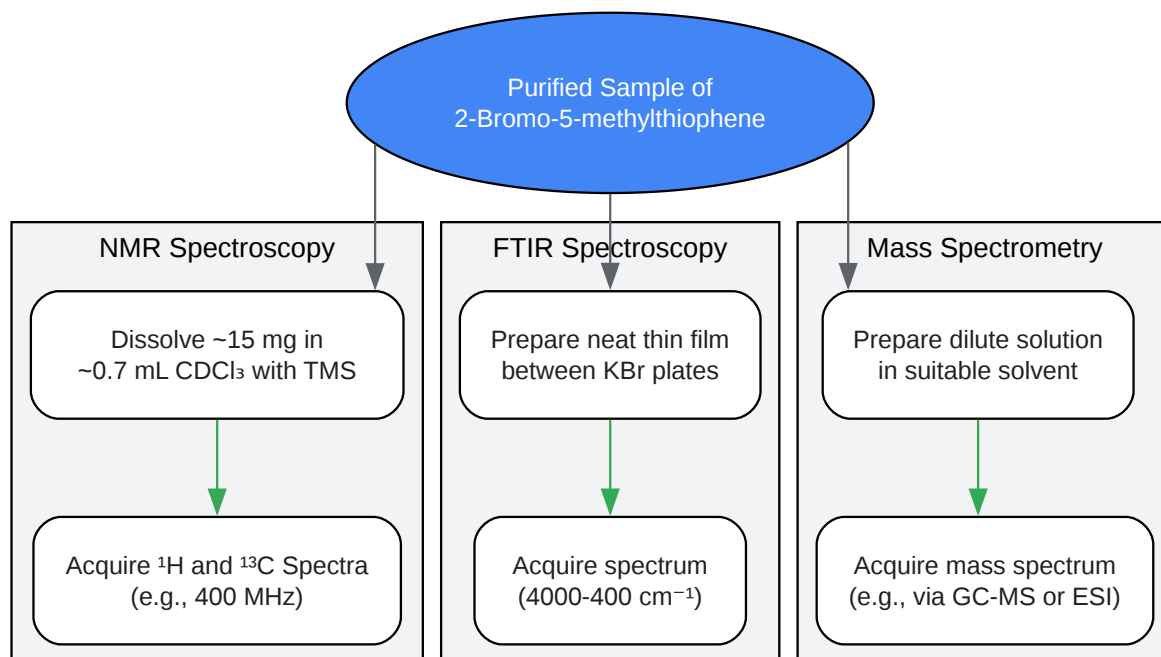
This protocol is adapted from a general procedure for the bromination of activated thiophenes.^[8]

- Setup: To a dry, round-bottomed flask equipped with a magnetic stirrer, add 2-methylthiophene (1.0 eq.).

- Reagents: Add a suitable solvent, such as glacial acetic acid.
- Bromination: Cool the mixture in an ice bath. Add N-Bromosuccinimide (NBS) (1.05 eq.) portion-wise, ensuring the temperature remains below 10 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by TLC or GC.
- Workup: Pour the reaction mixture into a beaker of ice water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent (e.g., dichloromethane or diethyl ether).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield pure **2-Bromo-5-methylthiophene**.

Spectroscopic Analysis Workflow

The following protocols are generalized for the acquisition of key spectroscopic data for structural verification.^[9]



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

Safety and Handling

2-Bromo-5-methylthiophene is a chemical that must be handled with appropriate safety precautions.

Table 4: GHS Hazard Information

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed	[4][10]
H315	Causes skin irritation	[4][10]
H319	Causes serious eye irritation	[4][10]
H335	May cause respiratory irritation	[10]

- Handling: Use in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[11]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials like strong oxidizing agents.[11] Keep the container tightly closed.[11] The product may be supplied with stabilizers such as copper chips or sodium bicarbonate.[5]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[11] For skin contact, remove contaminated clothing and rinse skin with water.[12] If swallowed or inhaled, seek immediate medical attention.[11][12]

Conclusion

2-Bromo-5-methylthiophene is a high-value chemical intermediate with significant applications in synthetic chemistry. Its well-defined reactivity, particularly in cross-coupling reactions, provides a reliable pathway for the synthesis of more complex molecules. A thorough understanding of its properties, synthesis, and handling procedures, as outlined in this guide, is essential for its safe and effective use in research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. nbino.com [nbino.com]
- 3. nbino.com [nbino.com]
- 4. 2-Bromo-5-methylthiophene | C₅H₅BrS | CID 69831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromo-5-methylthiophene 95 765-58-2 [sigmaaldrich.com]
- 6. 2-Bromo-5-methylthiophene | 765-58-2 [chemicalbook.com]

- 7. spectrabase.com [spectrabase.com]
- 8. 2-Acetyl-5-bromothiophene synthesis - [chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- 9. benchchem.com [benchchem.com]
- 10. chemical-label.com [chemical-label.com]
- 11. benchchem.com [benchchem.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Structure and IUPAC name of 2-Bromo-5-methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266114#structure-and-iupac-name-of-2-bromo-5-methylthiophene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com